

Sulfaquinoxaline-d4 certificate of analysis explained

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Compound of Interest

Compound Name: Sulfaquinoxaline-d4

Cat. No.: B12414085

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An In-depth Technical Guide to the Certificate of Analysis for **Sulfaquinoxaline-d4**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive explanation of the data and methodologies typically presented in a Certificate of Analysis (CoA) for **Sulfaquinoxaline-d4**.

Sulfaquinoxaline-d4 is the deuterium-labeled form of Sulfaquinoxaline, an antimicrobial agent used in veterinary medicine for the prevention and treatment of coccidiosis and bacterial infections.^[1] The incorporation of stable heavy isotopes like deuterium is primarily for its use as an internal standard in quantitative analyses during drug development and monitoring.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative data typically found on a CoA for **Sulfaquinoxaline-d4**, providing a clear overview of its identity, purity, and physical properties.

Table 1: Identification and Chemical Properties

Parameter	Specification	Reference
Chemical Name	4-amino-N-(quinoxalin-2-yl)benzenesulfonamide-d4	[2]
CAS Number	1329652-02-9	[1]
Molecular Formula	C ₁₄ H ₈ D ₄ N ₄ O ₂ S	Derived from[2][3]
Molecular Weight	304.37 g/mol	Derived from[2][3]
Appearance	Light yellow to brownish yellow crystalline powder	[4]

Table 2: Purity and Impurity Profile

Test	Method	Result	Reference
Purity (by HPLC)	HPLC-UV	≥98%	[3]
Isotopic Purity	Mass Spectrometry	≥99% Deuterium incorporation	Inferred
Related Substances	HPLC-UV	Conforms to specification	[5]
Residual Solvents	GC-MS	Conforms to specification	Standard Practice

Table 3: Physical and Chemical Data

Parameter	Method	Result	Reference
Solubility	Visual Inspection	Soluble in DMSO, Methanol	[1]
Melting Point	Capillary Method	Not explicitly found for d4, parent compound melts at ~247-248 °C	Standard Practice
pKa	Potentiometric Titration	4.8 - 8.6 (for sulfonamides)	[6]

Experimental Protocols

This section details the methodologies for the key experiments cited in the quantitative data summary.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to determine the purity of **Sulfaquinoxaline-d4** and to identify and quantify any related substances.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reverse-phase column (e.g., Shodex C18-5B or equivalent) is commonly used.[4] For stability-indicating methods, a zwitterionic hydrophilic interaction liquid chromatography (ZIC-HILIC) column can be employed.[5]
- Mobile Phase: A mixture of an aqueous buffer (e.g., 200mM ammonium acetate adjusted to a specific pH) and an organic solvent like acetonitrile.[5] The exact ratio can be optimized for best separation.
- Flow Rate: Typically around 0.5 - 1.0 mL/min.[5]
- Detection: UV detection at a wavelength of 263 nm or 270 nm.[2][5]

- **Sample Preparation:** A stock solution of **Sulfaquinoxaline-d4** is prepared by accurately weighing the substance and dissolving it in a suitable solvent like acetonitrile or methanol.[4] This stock solution is then diluted to an appropriate concentration with the mobile phase.
- **Quantification:** The purity is determined by comparing the peak area of the main component to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is a critical technique for confirming the molecular weight of **Sulfaquinoxaline-d4** and determining its isotopic purity. It is often coupled with liquid chromatography (LC-MS/MS).

- **Instrumentation:** A liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- **Ionization Mode:** Electrospray ionization (ESI) in positive ion mode is typically used.[7]
- **Mass Analyzer:** A triple quadrupole or a high-resolution mass spectrometer like Time of Flight (ToF) or Orbitrap.
- **MS/MS Fragmentation:** For structural confirmation, the fragmentation pattern is analyzed. For instance, a hydroxylated metabolite of Sulfaquinoxaline (SQX-OH) shows characteristic daughter ions at m/z 156 and 108 from the parent ion at m/z 317.[8][9]
- **Sample Preparation:** The sample is prepared as for HPLC analysis and injected into the LC-MS/MS system.
- **Data Analysis:** The mass spectrum will show a peak corresponding to the molecular weight of **Sulfaquinoxaline-d4**. The isotopic distribution of this peak is analyzed to confirm the degree of deuterium incorporation.

Diagrams and Workflows

The following diagrams illustrate the analytical workflows and logical relationships involved in the analysis of **Sulfaquinoxaline-d4**.

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